

troubleshooting inconsistent (R)-CMPD-39 western blot results

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Compound of Interest

Compound Name: (R)-CMPD-39

Cat. No.: B8198344

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Technical Support Center: (R)-CMPD-39 Western Blot Analysis

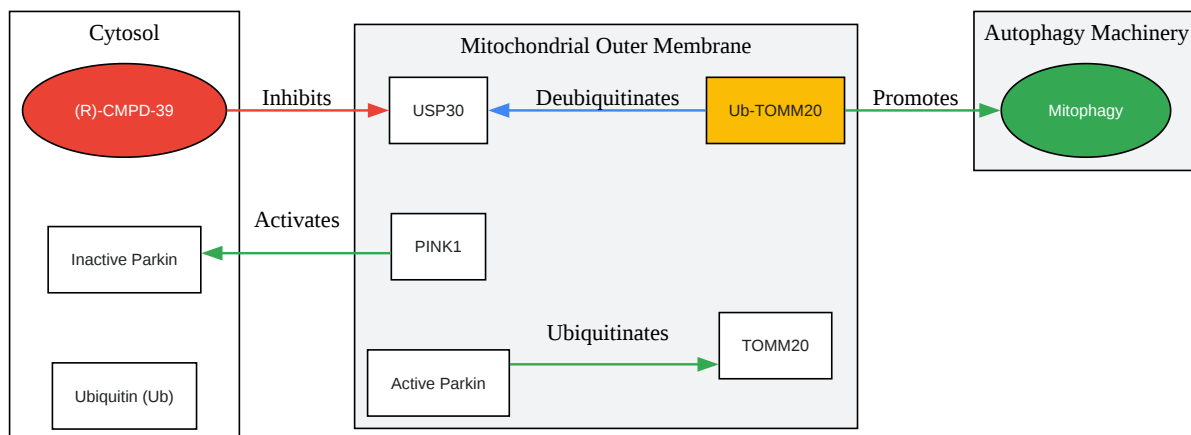
Welcome to the technical support center for **(R)-CMPD-39**. This resource provides troubleshooting guidance and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals achieve consistent and reliable Western blot results.

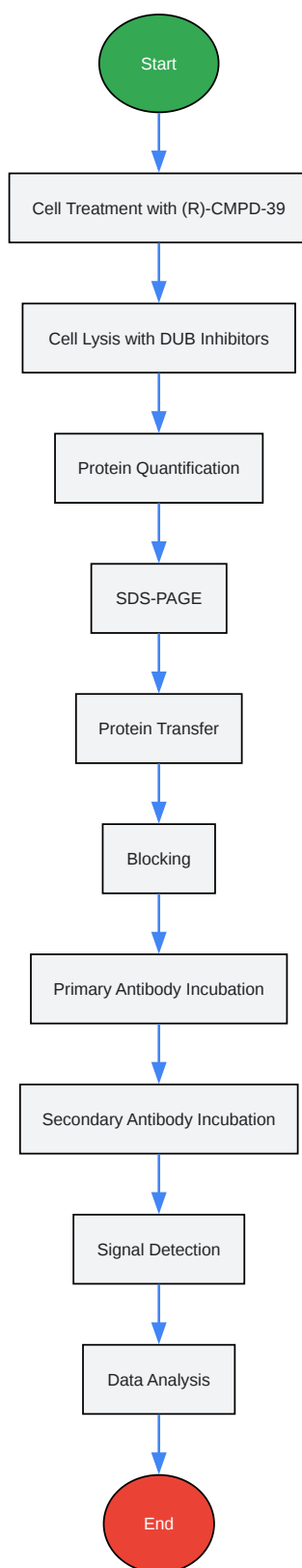
Understanding (R)-CMPD-39

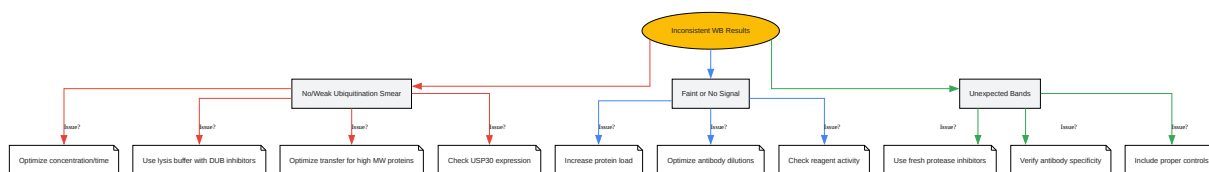
(R)-CMPD-39 is a selective, non-covalent inhibitor of the deubiquitinase USP30. By inhibiting USP30, **(R)-CMPD-39** enhances the ubiquitination of mitochondrial and peroxisomal proteins, leading to increased mitophagy and pexophagy.^{[1][2]} Key substrates of USP30 that can be monitored by Western blot following **(R)-CMPD-39** treatment are TOMM20 and SYNJ2BP.^{[1][2][3]} Successful treatment with **(R)-CMPD-39** will result in an increase in the mono- and multi-ubiquitylated forms of these proteins, which can be visualized as a ladder or smear of higher molecular weight bands on a Western blot.

Signaling Pathway of (R)-CMPD-39 in Mitophagy

The following diagram illustrates the signaling pathway affected by **(R)-CMPD-39**, leading to the promotion of mitophagy.







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References

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